

An In-depth Technical Guide to 2,4,5-Trimethylhexan-2-ol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4,5-Trimethylhexan-2-ol

Cat. No.: B14470834

[Get Quote](#)

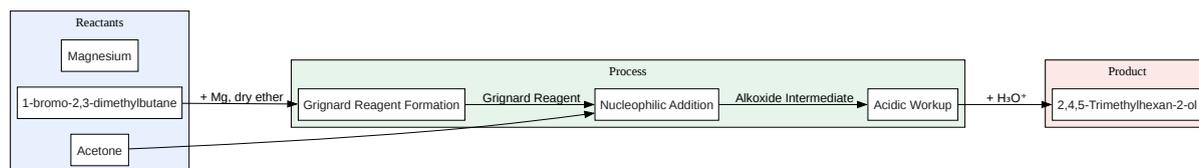
Abstract

This technical guide provides a comprehensive overview of **2,4,5-Trimethylhexan-2-ol**, a tertiary alcohol with potential applications in various scientific and industrial domains. The document elucidates its fundamental physicochemical properties, with a primary focus on its molecular weight and structure. Furthermore, it explores plausible synthetic pathways, potential applications derived from its structural characteristics, and essential safety considerations. This guide is intended to serve as a foundational resource for professionals engaged in chemical research, synthesis, and the development of novel molecular entities.

Introduction to 2,4,5-Trimethylhexan-2-ol

2,4,5-Trimethylhexan-2-ol is a saturated tertiary alcohol. Its structure, characterized by a hexane backbone with methyl substitutions and a hydroxyl group on the second carbon, imparts specific chemical properties that are of interest in organic synthesis and material science. As a member of the C₉H₂₀O isomeric family, its branched nature influences its solubility, volatility, and reactivity compared to its linear counterparts. Understanding the precise arrangement of its functional groups is paramount for predicting its behavior in chemical reactions and its utility as a precursor or solvent.

The molecular structure of **2,4,5-Trimethylhexan-2-ol** is depicted below. The tertiary nature of the alcohol, where the hydroxyl-bearing carbon is bonded to three other carbon atoms, is a key feature influencing its reactivity, particularly its resistance to oxidation under mild conditions.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4,5-Trimethylhexan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14470834#2-4-5-trimethylhexan-2-ol-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com